

J-104129 Administration in Preclinical Models: Application Notes and Protocols

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Compound of Interest

Compound Name: J-104129
Cat. No.: B15574322

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Introduction

J-104129 is a potent and selective antagonist of the muscarinic M3 receptor, a key G-protein coupled receptor involved in the regulation of smooth muscle contraction and glandular secretion.^[1] Its high selectivity for the M3 subtype over the M2 subtype makes it a valuable research tool for elucidating the specific roles of M3 receptors in physiological and pathological processes. Notably, its ability to inhibit acetylcholine (ACh)-induced bronchoconstriction in preclinical models suggests its potential therapeutic utility in obstructive airway diseases such as asthma and chronic obstructive pulmonary disease (COPD).^{[1][2]}

These application notes provide a comprehensive overview of the preclinical administration of **J-104129**, including its pharmacological data, detailed protocols for in vitro and in vivo characterization, and a summary of the key signaling pathways involved.

Quantitative Data Summary

The following tables summarize the key pharmacological parameters of **J-104129**, facilitating the design of preclinical experiments.

Table 1: Receptor Binding Affinity of **J-104129**

Receptor Subtype	Organism	Ki (nM)	Reference
Human M3	Human	4.2	
Human M1	Human	19	
Human M2	Human	490	

Table 2: In Vitro Functional Antagonism of **J-104129**

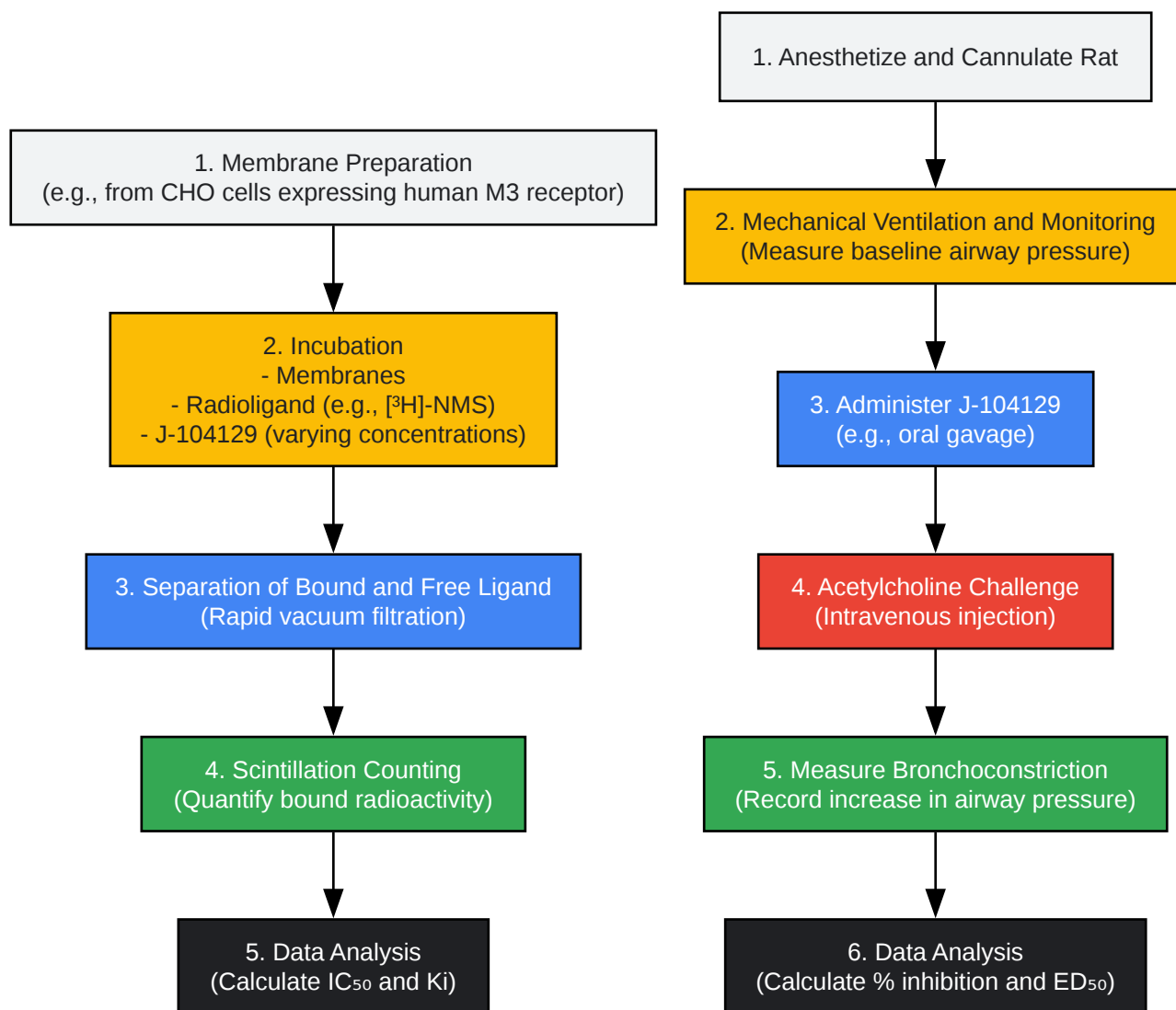
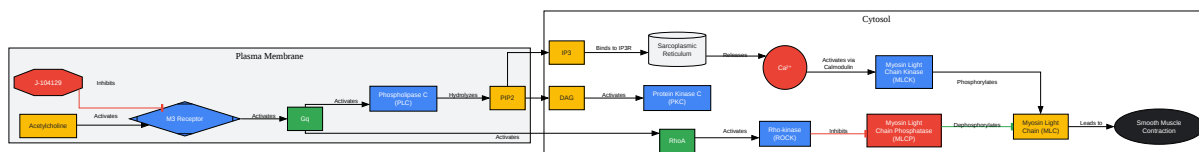
Tissue/Cell Type	Receptor	Agonist	KB (nM)	Reference
Rat Trachea	M3	Acetylcholine	3.3	
Rat Right Atria	M2	Acetylcholine	170	

Table 3: In Vivo Efficacy of **J-104129**

Animal Model	Effect Measured	Route of Administration	ED50	Reference
Rat	Antagonism of ACh-induced bronchoconstriction	Oral	0.58 mg/kg	[1][2]

Signaling Pathway

The primary mechanism of action of **J-104129** is the competitive antagonism of the M3 muscarinic receptor. In airway smooth muscle, activation of the M3 receptor by acetylcholine initiates a signaling cascade that leads to muscle contraction. **J-104129** blocks this initial step.



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References

- 1. J-104129, a novel muscarinic M3 receptor antagonist with high selectivity for M3 over M2 receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. atsjournals.org [atsjournals.org]
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